

Proper Disposal and Safe Handling of 2-Fluoro-DL-phenylglycine

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Compound of Interest

Compound Name: 2-Fluoro-DL-phenylglycine

Cat. No.: B1296894

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This document provides comprehensive guidance on the proper disposal and safe handling of **2-Fluoro-DL-phenylglycine**, a crucial resource for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure laboratory safety and compliance with environmental regulations.

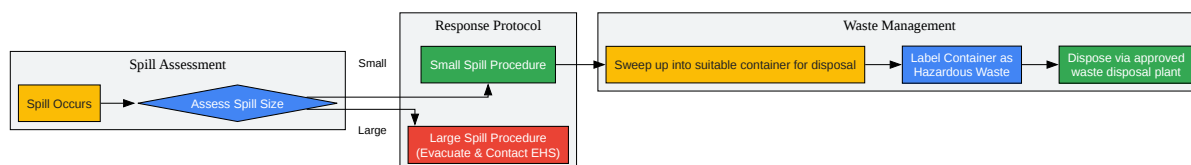
Immediate Safety and Handling Precautions

When handling **2-Fluoro-DL-phenylglycine**, it is imperative to adhere to standard laboratory safety protocols. This includes the use of appropriate personal protective equipment (PPE) and having a clear understanding of emergency procedures. The compound is a solid powder and should be handled in a well-ventilated area to avoid dust formation.^{[1][2]}

Safety Aspect	Specification
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) respirator. [3] Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Engineering Controls	Ensure adequate ventilation. Use in a chemical fume hood is recommended.[1][2]
First Aid - Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.[1][4]
First Aid - Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[4]
First Aid - Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4]
First Aid - Ingestion	Clean mouth with water and get medical attention.[4] Do not induce vomiting.[5]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2]

Spill Response and Disposal Workflow

The following diagram outlines the decision-making process for handling a spill of **2-Fluoro-DL-phenylglycine** and the subsequent disposal procedure.



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Caption: Workflow for spill response and disposal of **2-Fluoro-DL-phenylglycine**.

Detailed Disposal Protocol

The proper disposal of **2-Fluoro-DL-phenylglycine** is critical to prevent environmental contamination and ensure regulatory compliance. Unused or waste material should be treated as hazardous chemical waste.

Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling waste, ensure you are wearing the appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat. A NIOSH-approved respirator is recommended if there is a risk of dust inhalation.[3]
- Waste Collection:
 - Carefully sweep up the solid **2-Fluoro-DL-phenylglycine**, avoiding dust formation.[1][2]
 - Place the material into a suitable, labeled, and sealable container for chemical waste.
- Container Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Fluoro-DL-phenylglycine**".

- Include the date of accumulation and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
 - Keep it away from incompatible materials, such as strong oxidizing agents.[2]
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's EHS-approved chemical waste disposal program.[2]
 - Do not dispose of **2-Fluoro-DL-phenylglycine** down the drain or in the regular trash.[4]

Decontamination of Labware:

- Labware contaminated with **2-Fluoro-DL-phenylglycine** should be decontaminated.
- Wash labware with an appropriate solvent (e.g., ethanol or acetone) to remove residues.
- Collect the solvent washings as hazardous waste.
- After the solvent rinse, wash the labware with soap and water. The aqueous wash solution can typically be disposed of down the sanitary sewer.[6]

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